

Essential Safety and Logistical Information for Handling D-Mannitol-13C

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Compound of Interest

Compound Name: D-Mannitol-13C

Cat. No.: B583874

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and efficient laboratory environment. This document provides essential, immediate safety and logistical information for the handling of **D-Mannitol-13C**, a stable isotope-labeled compound.

Chemical Identifier:

- Name: **D-Mannitol-13C**
- Synonyms: Mannitol-13C; Mannite-13C[1]
- CAS Number: 132202-29-0[1]
- Molecular Formula: C513CH14O6[1]
- Molecular Weight: 183.16 g/mol [1]

Hazard Identification and Classification

According to available Safety Data Sheets (SDS), **D-Mannitol-13C** is not classified as a hazardous substance or mixture.[1][2] It is essential to handle it in accordance with good industrial hygiene and safety practices.[2]

GHS Hazard Classification:

- Not a hazardous substance or mixture.[1]

Personal Protective Equipment (PPE)

While **D-Mannitol-13C** is not considered hazardous, adherence to standard laboratory safety protocols is crucial to minimize any potential risks. The following personal protective equipment is recommended.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must be compliant with ANSI Z87.1 standards.[3]
Hand Protection	Protective gloves	Disposable nitrile gloves are suitable for incidental contact. [1][4]
Body Protection	Laboratory coat	Standard lab coat to protect clothing and skin.[4][5]
Respiratory Protection	Suitable respirator	Recommended when engineering controls are not sufficient to minimize dust generation.[1]
Footwear	Closed-toe shoes	Required for general laboratory safety.[4][5]

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Ensure adequate ventilation in the work area.[1]
- Provide an accessible safety shower and eye wash station.[1]

2. Handling Powdered **D-Mannitol-13C**:

- Avoid inhalation, and contact with eyes and skin.[1]

- Minimize dust and aerosol formation during handling.^[1]
- Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood, especially when weighing or transferring the powder.

3. Storage:

- Keep the container tightly sealed.^[1]
- Store in a cool, well-ventilated area.^[1]
- Protect from direct sunlight and sources of ignition.^[1]
- Recommended storage temperature for the powder is -20°C for long-term stability (up to 3 years).^[1]

4. First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with large amounts of water. Seek medical attention. ^[1]
Skin Contact	Rinse skin thoroughly with water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops. ^[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. ^[1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention. ^[1]

Disposal Plan

As **D-Mannitol-13C** is a non-hazardous substance, disposal should be in accordance with local, state, and federal regulations for non-hazardous chemical waste.

1. Spills and Leaks:

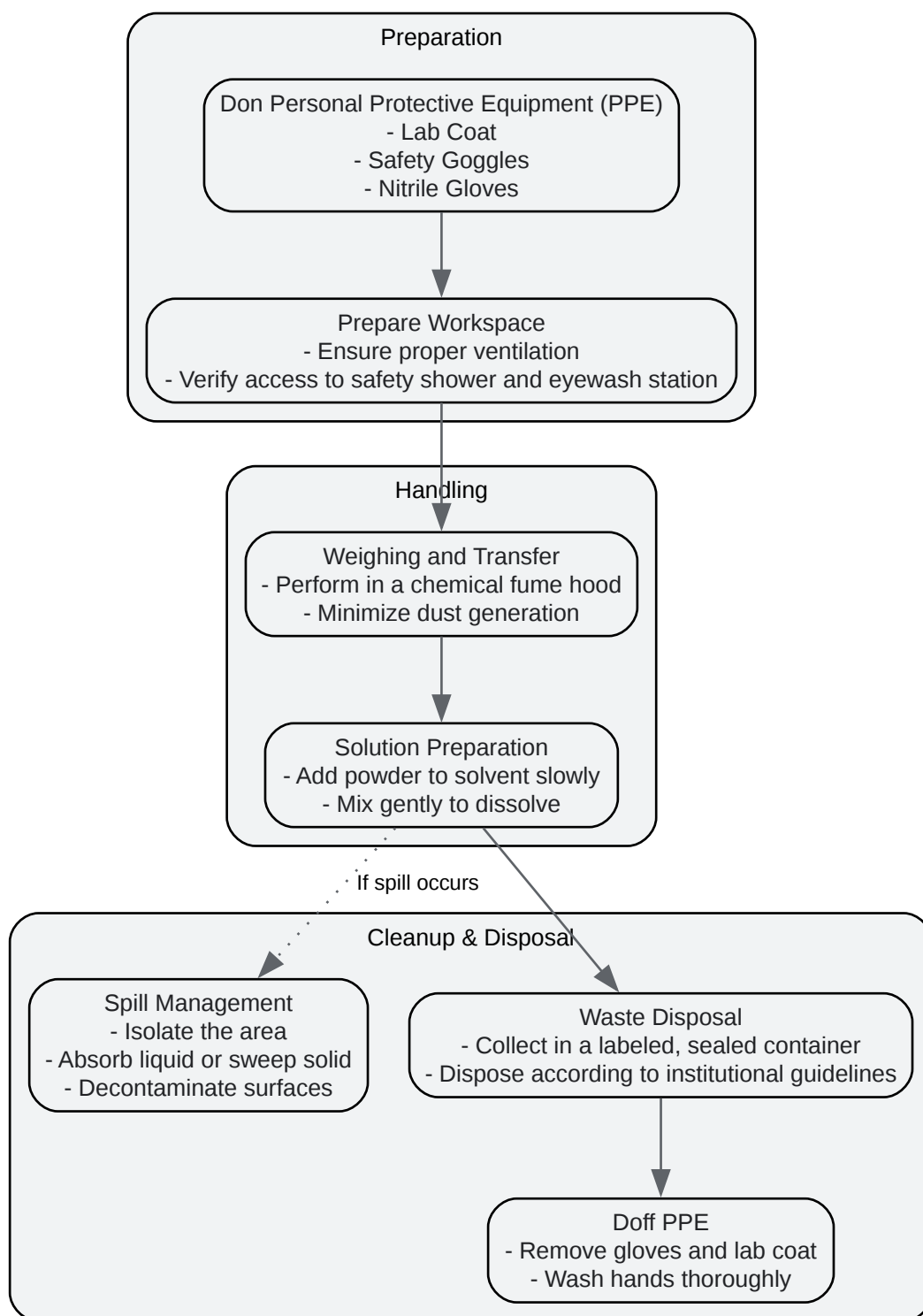
- Use full personal protective equipment during cleanup.[\[1\]](#)
- Avoid breathing vapors, mist, dust, or gas.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- For powdered spills, carefully sweep up the material to avoid generating dust and place it in a suitable, labeled container for disposal.
- For solutions, absorb with a liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Prevent the product from entering drains, water courses, or the soil.[\[1\]](#)

2. Waste Disposal:

- Dispose of contaminated material and unused product in accordance with all applicable federal, state, and local regulations.
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

Visualized Workflow

The following diagram illustrates the standard operational workflow for handling **D-Mannitol-13C** in a laboratory setting.



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Caption: Standard Operating Procedure for Handling **D-Mannitol-13C**.

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